

An In-Depth Technical Guide to 3-Bromo-5-fluoro-4-hydroxybenzaldehyde

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Compound of Interest

Compound Name: *3-Bromo-4-fluoro-5-hydroxybenzaldehyde*

Cat. No.: *B14866605*

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 3-Bromo-5-fluoro-4-hydroxybenzaldehyde, a key intermediate in the synthesis of various pharmaceutical and agrochemical compounds. This document delves into its chemical identity, physicochemical properties, synthesis protocols, safety and handling procedures, and known applications, offering a valuable resource for laboratory and development settings.

Chemical Identity and Descriptors

3-Bromo-5-fluoro-4-hydroxybenzaldehyde is a substituted aromatic aldehyde. The presence of bromine, fluorine, and hydroxyl groups on the benzaldehyde scaffold makes it a versatile building block in organic synthesis.

Identifier	Value	Source
CAS Number	185345-46-4	[1][2][3][4]
IUPAC Name	3-Bromo-5-fluoro-4-hydroxybenzaldehyde	N/A
Molecular Formula	C ₇ H ₄ BrFO ₂	[1]
Molecular Weight	219.01 g/mol	[1]
Canonical SMILES	O=Cc1cc(F)c(O)c(Br)c1	[4]

Physicochemical Properties

Understanding the physical and chemical properties of a compound is crucial for its handling, storage, and application in experimental work.

Property	Value	Source
Appearance	Off-white solid	[5]
Odor	Odorless	[5]
Solubility	Information not readily available, but likely soluble in organic solvents like DMSO and methanol.	[6]
Sensitivity	Air and moisture sensitive.[5] [7]	N/A

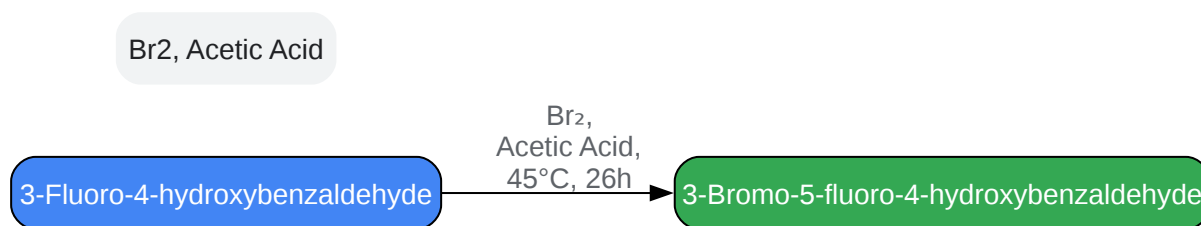
Synthesis Protocols

Several synthetic routes for 3-Bromo-5-fluoro-4-hydroxybenzaldehyde have been reported. Below are detailed protocols for two common methods.

Bromination of 3-Fluoro-4-hydroxybenzaldehyde

This method involves the direct bromination of 3-Fluoro-4-hydroxybenzaldehyde.

Reaction Scheme:



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A diagram illustrating the synthesis of 3-Bromo-5-fluoro-4-hydroxybenzaldehyde.

Step-by-Step Protocol:

- Dissolve 3-fluoro-4-hydroxybenzaldehyde (1 eq.) in acetic acid.[1]
- Slowly add a solution of bromine (1.2 eq.) in acetic acid to the reaction mixture.[1]
- Stir the reaction mixture at 45°C for 26 hours.[1]
- After completion of the reaction, remove the solvent under reduced pressure.[1]
- Add saturated saline to the residue and extract with ethyl acetate.[1]
- Combine the organic layers, dry with anhydrous sodium sulfate, and concentrate under reduced pressure.[1]
- The crude product can be purified by reversed-phase semi-preparative high-performance liquid chromatography (HPLC) to yield the final product.[1]

Oxidation of 2-Bromo-6-fluoro-4-methylphenol

This alternative route involves the oxidation of a substituted phenol.

Reaction Scheme:

O₂, Cobalt(II) diacetate tetrahydrate,
NaOH, Ethylene Glycol

2-Bromo-6-fluoro-4-methylphenol

O₂,
Co(OAc)₂·4H₂O,
NaOH, EG,
80°C, 8h

3-Bromo-5-fluoro-4-hydroxybenzaldehyde

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